

Commercial Sources and Technical Guide for Research-Grade Solvent Yellow 83

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Compound of Interest

Compound Name: SOLVENT YELLOW 83

CAS No.: 12239-75-7

Cat. No.: B1172513

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, technical specifications, and analytical methodologies for research-grade **Solvent Yellow 83** (CAS No. 12239-75-7). This document aims to assist researchers in sourcing high-purity material and employing appropriate analytical techniques for its characterization and use in experimental settings.

Introduction to Solvent Yellow 83

Solvent Yellow 83 is a metal complex solvent dye, a class of compounds known for their high solubility in organic solvents and excellent fastness properties.[1] It is crucial to distinguish **Solvent Yellow 83** from Pigment Yellow 83, as they are distinct chemical entities with different CAS numbers and properties. **Solvent Yellow 83** is often marketed under commercial names such as Savinyl Yellow RLSN.[1] Its applications are primarily in industrial settings such as in special inks, wood stains, leather finishes, and industrial paints.[1] However, its properties as a soluble dye lend it to potential applications in a research context, such as in specialized staining or as a component in formulations for drug delivery systems.

Commercial Sources for Research-Grade Solvent Yellow 83

Identifying suppliers that can provide **Solvent Yellow 83** in the high purity required for research applications is critical. While many suppliers cater to industrial needs, several vendors specialize in research-grade chemicals.

Table 1: Commercial Suppliers of **Solvent Yellow 83** (CAS 12239-75-7)

Supplier	Grade/Purity Specification	Notes
BOC Sciences	Research Chemicals	A global supplier of a wide range of chemicals for the life sciences, biotech, and pharmaceutical industries.[2]
India Fine Chemicals	98 - 103% (Dye content by Spectral analysis)	Provides a specific purity range, indicating a level of quality control.[3]
Colorants Chem Pvt Ltd	High Quality	An exporter of Solvent Yellow 83, positioned for international industry standards.[1]
Chemsrc	Not specified	A platform listing various chemical suppliers, including for Solvent Yellow 83.
World dye variety	Not specified	Lists suppliers including Pylam Products Co. Inc. and Clariant GmbH for "Savinyl Yellow RLSN".[4]

Note: Researchers should always request a Certificate of Analysis (CoA) from the supplier to verify the purity and identity of the compound before use.

Technical Specifications

The following table summarizes the available technical data for **Solvent Yellow 83**. It is important to note that these specifications are often provided by industrial suppliers and may not fully represent the stringent requirements for all research applications.

Table 2: Technical Specifications of **Solvent Yellow 83**

Property	Value	Reference
CAS Number	12239-75-7	[5]
Chemical Class	Metal Complex	[5]
Physical Appearance	Yellow Powder	[5]
Hue	Yellow	[5]
Solubility (g/L)		
in Butyl Cellosolve	350	[5]
in Acetone	250	[5]
in Methyl Ethyl Ketone	450	[5]
in Diacetone Alcohol	500	[5]
pH (1% solution)	6.0 - 8.0	[5]
Dye Content (Spectro)	98 - 103%	[3][5]
Moisture Content	< 5%	[5]
Light Fastness (Lacquer)	6-7	[5]
Alkali Fastness (Lacquer)	4-5	[5]
Acid Fastness (Lacquer)	4-5	[5]

Analytical Methodologies

Proper characterization of **Solvent Yellow 83** is essential for ensuring the reliability and reproducibility of research results. The following section outlines potential analytical methods.

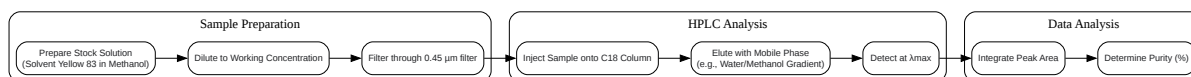
High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for assessing the purity of solvent dyes. While a specific, validated method for **Solvent Yellow 83** is not readily available in the public domain, a general approach for similar solvent dyes can be adapted.

Example Experimental Protocol (Adapted for **Solvent Yellow 83**):

- Instrumentation: A standard HPLC system with a UV-Vis detector.
- Column: A reverse-phase C18 column is often suitable for the analysis of organic dyes.
- Mobile Phase: A gradient of an organic solvent (e.g., methanol or acetonitrile) and water. For a related compound, Solvent Yellow 33, an isocratic mobile phase of 10% water and 90% methanol has been used.[6]
- Detection: The wavelength of maximum absorbance for **Solvent Yellow 83** should be determined using a UV-Vis spectrophotometer and set on the detector.
- Sample Preparation: Prepare a stock solution of **Solvent Yellow 83** in a suitable solvent (e.g., methanol) and dilute to an appropriate concentration for analysis. Samples should be filtered through a 0.45 μm filter before injection.[6]

Workflow for HPLC Analysis:



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Fig. 1: A generalized workflow for the HPLC analysis of **Solvent Yellow 83**.

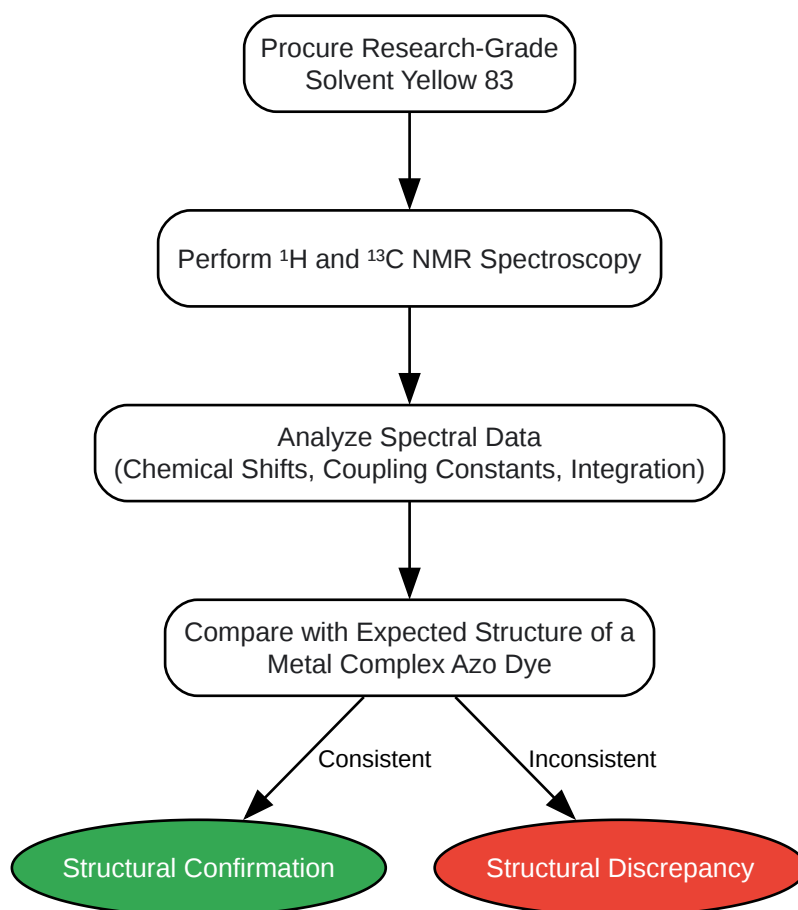
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation and confirmation of organic compounds. While a reference spectrum for **Solvent Yellow 83** is not publicly available, researchers should perform ^1H and ^{13}C NMR analysis to confirm the identity of the purchased material.

Considerations for NMR Analysis:

- **Solvent Selection:** A deuterated solvent in which **Solvent Yellow 83** is highly soluble should be chosen (e.g., DMSO- d_6 , CDCl_3).
- **Reference Standard:** Tetramethylsilane (TMS) is a common internal standard for referencing chemical shifts.
- **Data Interpretation:** The obtained spectra should be compared with the expected chemical structure of a metal complex azo dye. The complexity of the spectrum will depend on the specific ligand structure and the coordinating metal.

Logical Relationship for Structural Confirmation:



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Fig. 2: Logical workflow for the structural confirmation of **Solvent Yellow 83** using NMR spectroscopy.

Research Applications of Metal Complex Dyes

Metal complex dyes are utilized in various research fields due to their unique properties. Their applications include:

- Textile and Materials Science: To achieve high wash and light fastness in dyed fabrics.[7]
- Analytical Chemistry: As reagents for the spectrophotometric and electrochemical determination of metal ions.[8]
- Coordination Chemistry: The study of their synthesis, structure, and electronic properties.[9]

- Dye-Sensitized Solar Cells (DSSCs): Certain metal complex dyes are efficient photosensitizers for photoelectric conversion, although research is also moving towards pure organic dyes due to the cost of precious metals.[10]

While specific research protocols for **Solvent Yellow 83** are not widely published, its properties suggest potential for use in applications requiring a soluble, stable yellow dye in organic media. Researchers are encouraged to adapt existing protocols for similar dyes and to thoroughly characterize the compound for their specific experimental needs.

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